

Application Notes and Protocols for SKF-86002

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Compound of Interest

Compound Name: SKF-86002

Cat. No.: B1681801

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Topic: **SKF-86002** Stability and Storage Conditions

For: Researchers, scientists, and drug development professionals.

Introduction

SKF-86002 is a potent, orally active inhibitor of p38 mitogen-activated protein kinase (MAPK) [1][2][3][4]. It has demonstrated anti-inflammatory, anti-arthritic, and analgesic properties by inhibiting the production of pro-inflammatory cytokines such as interleukin-1 (IL-1) and tumor necrosis factor-alpha (TNF- α) [1][2][3][4]. As a pyridinyl-imidazole compound, understanding its stability and optimal storage conditions is critical for ensuring the reliability and reproducibility of experimental results. These application notes provide detailed information on the stability of **SKF-86002** in both solid and solution forms, along with recommended storage conditions and protocols for stability assessment.

Physicochemical Properties

| Property | Value |
|-------------------|---|
| Molecular Formula | C ₁₆ H ₁₂ FN ₃ S |
| Molecular Weight | 297.35 g/mol |
| CAS Number | 72873-74-6 |
| Appearance | Solid Powder |

Recommended Storage Conditions

Proper storage of **SKF-86002** is essential to maintain its chemical integrity and biological activity. The following conditions are recommended based on data from multiple suppliers.

Solid Form

| Storage Condition | Duration | Notes |
|-------------------|--------------------|---|
| -20°C | 2 to 3 years[1][5] | Keep tightly sealed in a desiccator to prevent moisture absorption. |
| 4°C | 6 Months[2] | For short-term storage. Ensure the container is well-sealed. |

In Solution

SKF-86002 is commonly dissolved in dimethyl sulfoxide (DMSO) for in vitro studies. It is crucial to use fresh, moisture-free DMSO as absorbed moisture can reduce solubility[1].

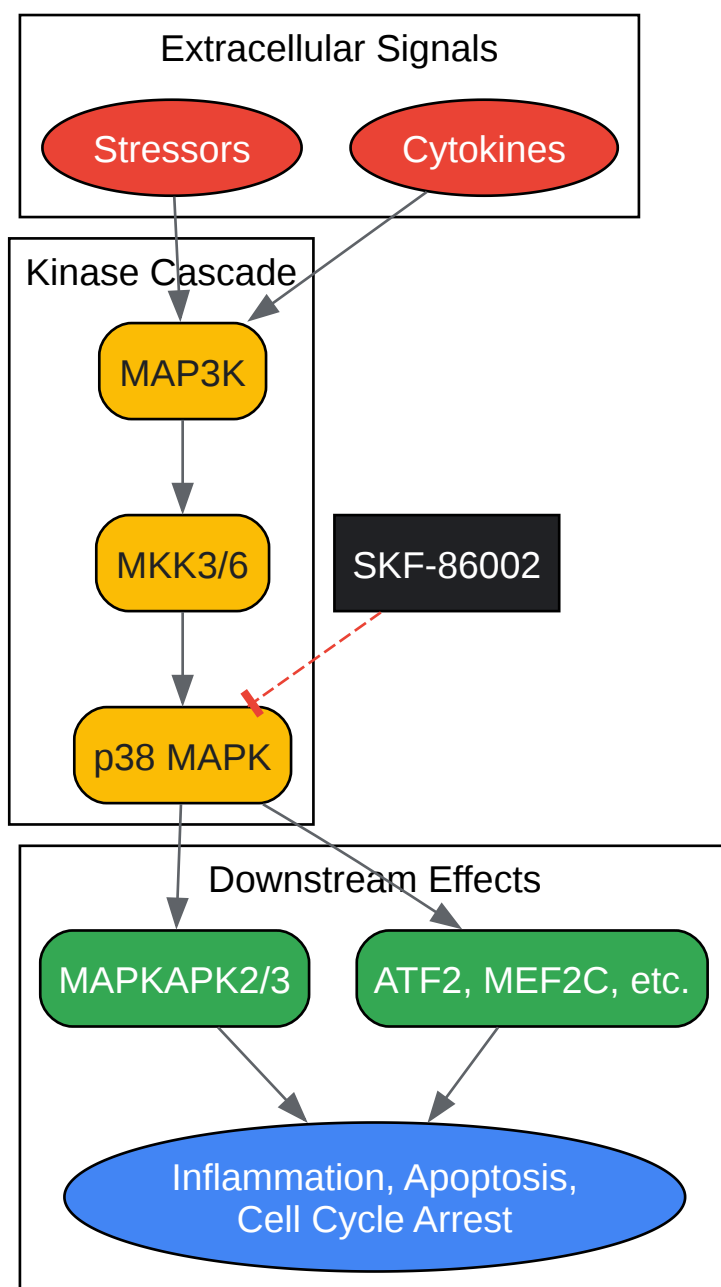
| Storage Condition | Solvent | Duration | Notes |
|-------------------|---------|--------------------------|---|
| -80°C | DMSO | 6 months to 1 year[1][5] | Recommended for long-term storage of stock solutions. Aliquot to avoid repeated freeze-thaw cycles. |
| -20°C | DMSO | 1 to 6 months[1][5] | Suitable for short to medium-term storage of working solutions. |
| 4°C | DMSO | 2 weeks[5] | For very short-term storage. Use with caution as stability is limited. |

Handling Recommendations:

- When preparing solutions, allow the solid compound to equilibrate to room temperature for at least one hour before opening the vial to prevent condensation[3].
- Prepare and use solutions on the same day whenever possible[3].
- For stock solutions, it is highly recommended to store them in small aliquots in tightly sealed vials to minimize freeze-thaw cycles and exposure to air and moisture[1][3].

p38 MAPK Signaling Pathway

SKF-86002 exerts its effects by inhibiting p38 MAPK, a key kinase in a signaling cascade that responds to cellular stress and inflammatory cytokines. Understanding this pathway is crucial for interpreting experimental results.



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Caption: p38 MAPK signaling pathway with the inhibitory action of **SKF-86002**.

Experimental Protocols

The following protocols are designed to assess the stability of **SKF-86002** in both solid and solution forms. These are generalized protocols and may need to be adapted based on the specific experimental setup and available equipment.

Protocol 1: Solid-State Stability Assessment

Objective: To evaluate the long-term stability of solid **SKF-86002** under different temperature conditions.

Materials:

- **SKF-86002** (solid powder)
- Temperature- and humidity-controlled stability chambers or incubators
- Amber glass vials with tight-fitting caps
- Analytical balance
- High-Performance Liquid Chromatography (HPLC) system with a UV detector
- Appropriate HPLC column (e.g., C18)
- Mobile phase solvents (e.g., acetonitrile, water with formic acid or trifluoroacetic acid)
- DMSO (HPLC grade)

Procedure:

- Sample Preparation:
 - Accurately weigh 1-2 mg of **SKF-86002** into several labeled amber glass vials.
 - Tightly cap the vials.
- Storage Conditions:
 - Place the vials in stability chambers at the following conditions:
 - -20°C (control)
 - 4°C

- 25°C / 60% Relative Humidity (RH)
- 40°C / 75% RH (accelerated stability)
- Time Points:
 - Analyze the samples at predetermined time points: 0, 1, 3, 6, 12, and 24 months. For accelerated conditions, more frequent initial time points (e.g., 1, 2, 4 weeks) are recommended.
- Analysis:
 - At each time point, remove one vial from each storage condition.
 - Allow the vial to equilibrate to room temperature.
 - Dissolve the contents in a known volume of DMSO to create a stock solution of a specific concentration (e.g., 1 mg/mL).
 - Further dilute the stock solution to a suitable concentration for HPLC analysis.
 - Inject the sample into the HPLC system.
 - Monitor the peak area of the parent compound (**SKF-86002**) and look for the appearance of any new peaks, which may indicate degradation products.
- Data Evaluation:
 - Calculate the percentage of **SKF-86002** remaining at each time point relative to the initial (time 0) sample.
 - A significant decrease in the peak area of **SKF-86002** or the appearance of significant degradation peaks indicates instability under those storage conditions.

Protocol 2: Solution Stability Assessment

Objective: To determine the stability of **SKF-86002** in DMSO solution at various temperatures.

Materials:

- **SKF-86002** (solid powder)
- DMSO (anhydrous, HPLC grade)
- Polypropylene or glass vials suitable for low-temperature storage
- HPLC system as described in Protocol 1

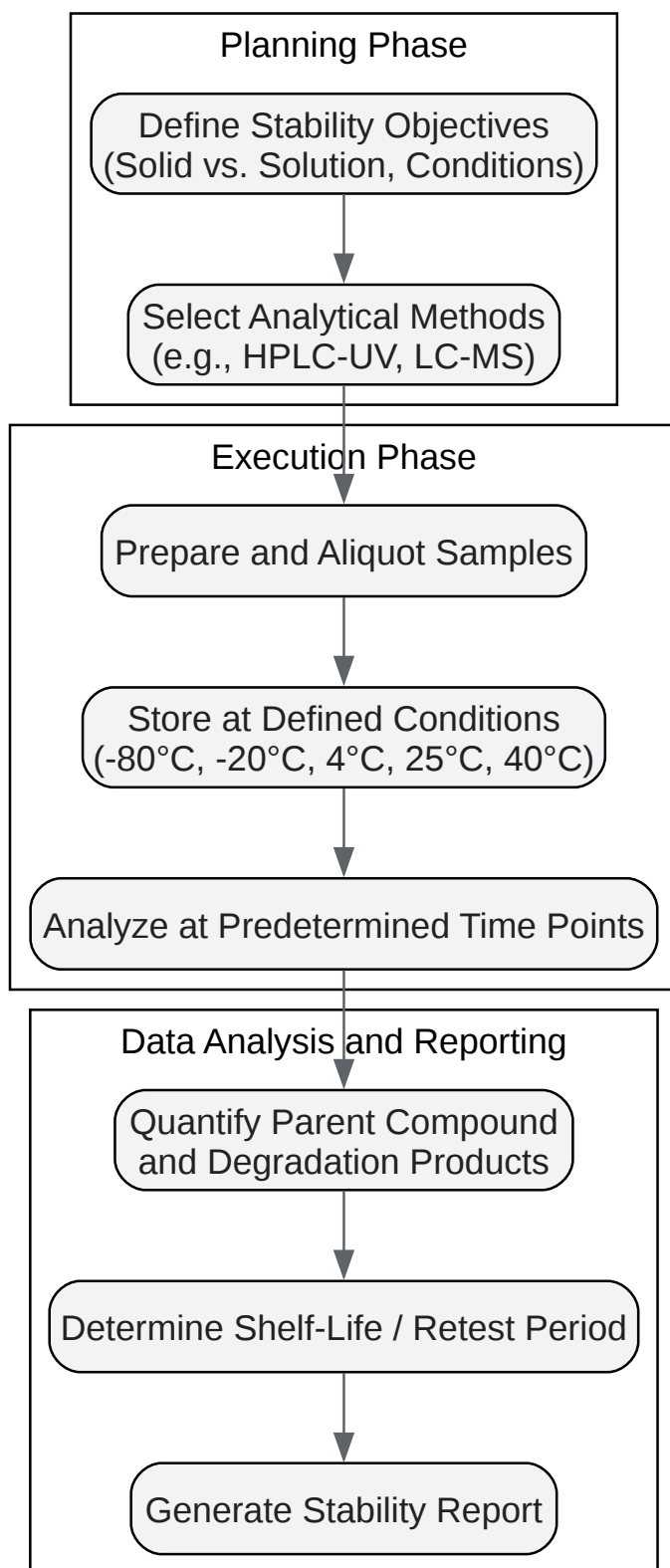
Procedure:

- Stock Solution Preparation:
 - Prepare a stock solution of **SKF-86002** in DMSO at a relevant concentration (e.g., 10 mM).
- Aliquoting and Storage:
 - Aliquot the stock solution into multiple small-volume vials to avoid repeated freeze-thaw cycles.
 - Store the aliquots at the following temperatures:
 - -80°C
 - -20°C
 - 4°C
 - Room Temperature (approximately 25°C)
- Time Points:
 - Analyze the solutions at various time points. For example:
 - -80°C and -20°C: 0, 1, 3, 6, 12 months
 - 4°C: 0, 1, 2, 4, 7, 14 days
 - Room Temperature: 0, 2, 4, 8, 24, 48 hours

- Analysis:
 - At each time point, retrieve one aliquot from each temperature.
 - If frozen, allow the aliquot to thaw completely and vortex gently to ensure homogeneity.
 - Prepare a working solution by diluting the stock solution to a concentration suitable for HPLC analysis.
 - Inject into the HPLC system and analyze as described in Protocol 1.
- Data Evaluation:
 - Compare the peak area of **SKF-86002** at each time point to the initial (time 0) measurement to determine the percentage of the compound remaining.

Workflow for Stability Assessment

The following diagram illustrates a typical workflow for assessing the stability of a chemical compound like **SKF-86002**.



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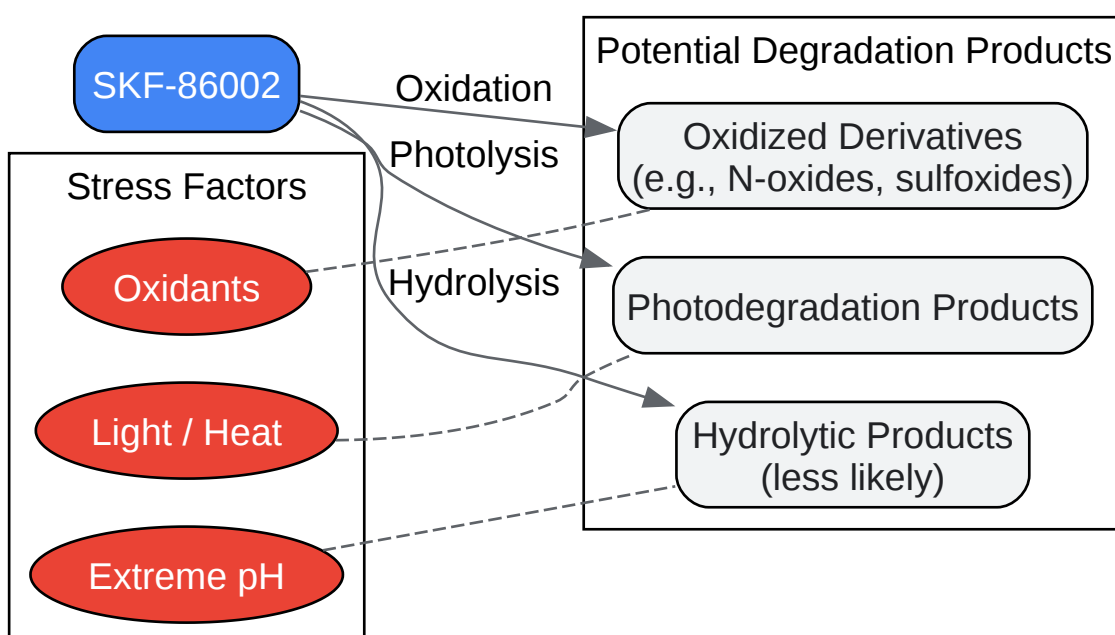
Caption: A generalized workflow for conducting a chemical stability study.

Potential Degradation Pathways

While specific degradation products for **SKF-86002** are not extensively documented in the public domain, compounds with similar structures (containing imidazole and pyridine rings) can be susceptible to certain degradation pathways. It is important for researchers to be aware of these possibilities.

- **Oxidation:** The sulfur atom in the thiazole ring and the nitrogen atoms in the imidazole and pyridine rings can be susceptible to oxidation, especially in the presence of oxidizing agents, light, or elevated temperatures.
- **Hydrolysis:** Although generally stable, under harsh acidic or basic conditions, amide or ester-like bonds, if present in related analogs, could be susceptible to hydrolysis. For **SKF-86002**, the core structure is relatively robust against hydrolysis.
- **Photodegradation:** Aromatic and heteroaromatic systems can be sensitive to UV light, which can lead to complex degradation pathways including ring opening or polymerization. Storing the compound and its solutions in amber vials and protected from light is a crucial preventative measure.

The diagram below illustrates these potential, though not confirmed for **SKF-86002**, degradation routes.



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Caption: Potential degradation pathways for a pyridinyl-imidazole compound like **SKF-86002**.

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